

Publish Comparison Guide: Mass Spectrometry Fragmentation of Sucrose Acids

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Carboxysucrose

CAS No.: 133634-68-1

Cat. No.: B1141753

[Get Quote](#)

Executive Summary: Strategic Method Selection

For researchers characterizing oxidized sucrose derivatives, the choice of ionization and dissociation methods dictates the quality of structural insight. This guide compares the industry-standard Negative Mode ESI-CID against alternative workflows.

Methodology Comparison Matrix

Feature	ESI (-) Negative Mode (Recommended)	ESI (+) Positive Mode	MALDI-TOF
Primary Ion Species	,		
Sensitivity for Acids	High (Ionizes -COOH readily)	Moderate (Relies on adducts)	Low to Moderate
Fragmentation Logic	Charge-directed (loss of ,)	Charge-remote (complex rearrangements)	Mostly intact ions (Post-Source Decay required)
Structural Specificity	High (Diagnostic decarboxylation)	Low (Ambiguous water losses)	Low
Key Limitation	Requires acidic mobile phase removal	Adduct variability	Matrix interference < 500 Da

“

Expert Insight: While positive mode is standard for neutral sugars, negative mode is mandatory for sucrose acids. The carboxylic acid moiety (

) provides a stable site for deprotonation, driving specific charge-directed fragmentation pathways (e.g., decarboxylation) that are absent in positive mode.

Fragmentation Mechanisms & Causality

Understanding the "why" behind the spectrum is crucial for validating novel sucrose acid derivatives. The fragmentation follows the Domon and Costello nomenclature, modified for acidic groups.

A. The Deprotonation Advantage ()

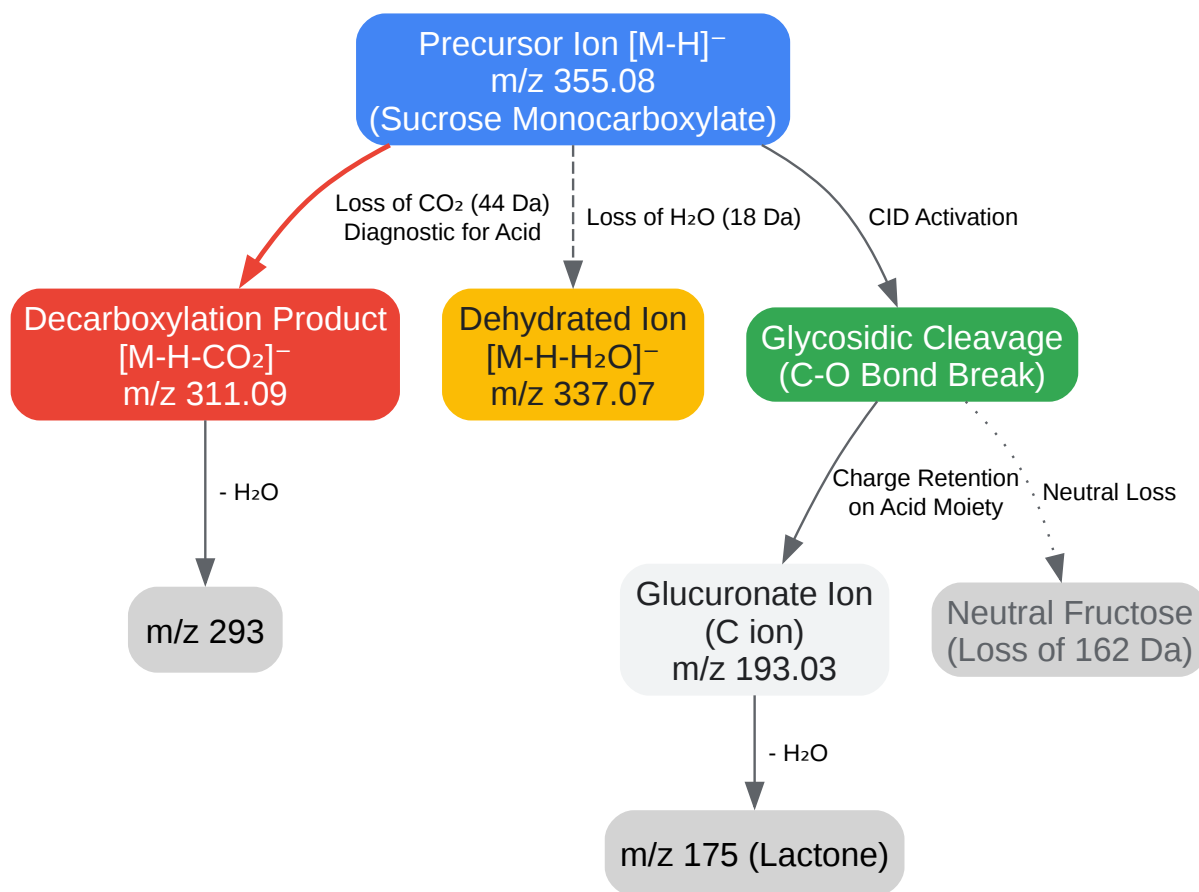
In negative electrospray ionization (ESI-), the precursor ion is formed by removing a proton from the carboxylic acid group (typically at C6 of the glucose moiety in TEMPO-oxidized sucrose).

- Precursor m/z:
 - Sucrose Monocarboxylate (SMCA): m/z 355.08 ()
 - Sucrose Dicarboxylate (SDCA): m/z 369.06 ()

B. Primary Fragmentation Pathways (CID/HCD)

- Diagnostic Decarboxylation (Loss of)
 - Mechanism: The carboxylate anion destabilizes, leading to the loss of a neutral molecule (44 Da).
 - Significance: This is the fingerprint of a sugar acid. Neutral sucrose does not show this loss.
 - Observed Transition: .
- Glycosidic Bond Cleavage ()
 - Mechanism: The glycosidic bond is the weakest link. The charge is retained on the acidic moiety.

- SMCA Example: Cleavage yields a glucuronate ion (m/z 177) and a neutral fructose loss (m/z 162), or a neutral fructose loss + water (m/z 146).
- Diagnostic Ions:
 - (Glucuronic acid fragment), m/z 177
 - (Glucuronic lactone), m/z 191
- Cross-Ring Cleavages (A-type Ions)
 - Mechanism: High-energy collisions (HCD) shatter the sugar ring itself.
 - Significance: These ions (m/z 111, 129, 145, 161, 177, 191, 207, 223, 239, 255, 271, 287, 303, 319, 335, 351, 367, 383, 399, 415, 431, 447, 463, 479, 495, 511, 527, 543, 559, 575, 591, 607, 623, 639, 655, 671, 687, 703, 719, 735, 751, 767, 783, 799, 815, 831, 847, 863, 879, 895, 911, 927, 943, 959, 975, 991, 1007, 1023, 1039, 1055, 1071, 1087, 1103, 1119, 1135, 1151, 1167, 1183, 1199, 1215, 1231, 1247, 1263, 1279, 1295, 1311, 1327, 1343, 1359, 1375, 1391, 1407, 1423, 1439, 1455, 1471, 1487, 1503, 1519, 1535, 1551, 1567, 1583, 1599, 1615, 1631, 1647, 1663, 1679, 1695, 1711, 1727, 1743, 1759, 1775, 1791, 1807, 1823, 1839, 1855, 1871, 1887, 1903, 1919, 1935, 1951, 1967, 1983, 1999, 2015, 2031, 2047, 2063, 2079, 2095, 2111, 2127, 2143, 2159, 2175, 2191, 2207, 2223, 2239, 2255, 2271, 2287, 2303, 2319, 2335, 2351, 2367, 2383, 2399, 2415, 2431, 2447, 2463, 2479, 2495, 2511, 2527, 2543, 2559, 2575, 2591, 2607, 2623, 2639, 2655, 2671, 2687, 2703, 2719, 2735, 2751, 2767, 2783, 2799, 2815, 2831, 2847, 2863, 2879, 2895, 2911, 2927, 2943, 2959, 2975, 2991, 3007, 3023, 3039, 3055, 3071, 3087, 3103, 3119, 3135, 3151, 3167, 3183, 3199, 3215, 3231, 3247, 3263, 3279, 3295, 3311, 3327, 3343, 3359, 3375, 3391, 3407, 3423, 3439, 3455, 3471, 3487, 3503, 3519, 3535, 3551, 3567, 3583, 3599, 3615, 3631, 3647, 3663, 3679, 3695, 3711, 3727, 3743, 3759, 3775, 3791, 3807, 3823, 3839, 3855, 3871, 3887, 3903, 3919, 3935, 3951, 3967, 3983, 3999, 4015, 4031, 4047, 4063, 4079, 4095, 4111, 4127, 4143, 4159, 4175, 4191, 4207, 4223, 4239, 4255, 4271, 4287, 4303, 4319, 4335, 4351, 4367, 4383, 4399, 4415, 4431, 4447, 4463, 4479, 4495, 4511, 4527, 4543, 4559, 4575, 4591, 4607, 4623, 4639, 4655, 4671, 4687, 4703, 4719, 4735, 4751, 4767, 4783, 4799, 4815, 4831, 4847, 4863, 4879, 4895, 4911, 4927, 4943, 4959, 4975, 4991, 5007, 5023, 5039, 5055, 5071, 5087, 5103, 5119, 5135, 5151, 5167, 5183, 5199, 5215, 5231, 5247, 5263, 5279, 5295, 5311, 5327, 5343, 5359, 5375, 5391, 5407, 5423, 5439, 5455, 5471, 5487, 5503, 5519, 5535, 5551, 5567, 5583, 5599, 5615, 5631, 5647, 5663, 5679, 5695, 5711, 5727, 5743, 5759, 5775, 5791, 5807, 5823, 5839, 5855, 5871, 5887, 5903, 5919, 5935, 5951, 5967, 5983, 5999, 6015, 6031, 6047, 6063, 6079, 6095, 6111, 6127, 6143, 6159, 6175, 6191, 6207, 6223, 6239, 6255, 6271, 6287, 6303, 6319, 6335, 6351, 6367, 6383, 6399, 6415, 6431, 6447, 6463, 6479, 6495, 6511, 6527, 6543, 6559, 6575, 6591, 6607, 6623, 6639, 6655, 6671, 6687, 6703, 6719, 6735, 6751, 6767, 6783, 6799, 6815, 6831, 6847, 6863, 6879, 6895, 6911, 6927, 6943, 6959, 6975, 6991, 7007, 7023, 7039, 7055, 7071, 7087, 7103, 7119, 7135, 7151, 7167, 7183, 7199, 7215, 7231, 7247, 7263, 7279, 7295, 7311, 7327, 7343, 7359, 7375, 7391, 7407, 7423, 7439, 7455, 7471, 7487, 7503, 7519, 7535, 7551, 7567, 7583, 7599, 7615, 7631, 7647, 7663, 7679, 7695, 7711, 7727, 7743, 7759, 7775, 7791, 7807, 7823, 7839, 7855, 7871, 7887, 7903, 7919, 7935, 7951, 7967, 7983, 7999, 8015, 8031, 8047, 8063, 8079, 8095, 8111, 8127, 8143, 8159, 8175, 8191, 8207, 8223, 8239, 8255, 8271, 8287, 8303, 8319, 8335, 8351, 8367, 8383, 8399, 8415, 8431, 8447, 8463, 8479, 8495, 8511, 8527, 8543, 8559, 8575, 8591, 8607, 8623, 8639, 8655, 8671, 8687, 8703, 8719, 8735, 8751, 8767, 8783, 8799, 8815, 8831, 8847, 8863, 8879, 8895, 8911, 8927, 8943, 8959, 8975, 8991, 9007, 9023, 9039, 9055, 9071, 9087, 9103, 9119, 9135, 9151, 9167, 9183, 9199, 9215, 9231, 9247, 9263, 9279, 9295, 9311, 9327, 9343, 9359, 9375, 9391, 9407, 9423, 9439, 9455, 9471, 9487, 9503, 9519, 9535, 9551, 9567, 9583, 9599, 9615, 9631, 9647, 9663, 9679, 9695, 9711, 9727, 9743, 9759, 9775, 9791, 9807, 9823, 9839, 9855, 9871, 9887, 9903, 9919, 9935, 9951, 9967, 9983, 9999, 10015, 10031, 10047, 10063, 10079, 10095, 10111, 10127, 10143, 10159, 10175, 10191, 10207, 10223, 10239, 10255, 10271, 10287, 10303, 10319, 10335, 10351, 10367, 10383, 10399, 10415, 10431, 10447, 10463, 10479, 10495, 10511, 10527, 10543, 10559, 10575, 10591, 10607, 10623, 10639, 10655, 10671, 10687, 10703, 10719, 10735, 10751, 10767, 10783, 10799, 10815, 10831, 10847, 10863, 10879, 10895, 10911, 10927, 10943, 10959, 10975, 10991, 11007, 11023, 11039, 11055, 11071, 11087, 11103, 11119, 11135, 11151, 11167, 11183, 11199, 11215, 11231, 11247, 11263, 11279, 11295, 11311, 11327, 11343, 11359, 11375, 11391, 11407, 11423, 11439, 11455, 11471, 11487, 11503, 11519, 11535, 11551, 11567, 11583, 11599, 11615, 11631, 11647, 11663, 11679, 11695, 11711, 11727, 11743, 11759, 11775, 11791, 11807, 11823, 11839, 11855, 11871, 11887, 11903, 11919, 11935, 11951, 11967, 11983, 11999, 12015, 12031, 12047, 12063, 12079, 12095, 12111, 12127, 12143, 12159, 12175, 12191, 12207, 12223, 12239, 12255, 12271, 12287, 12303, 12319, 12335, 12351, 12367, 12383, 12399, 12415, 12431, 12447, 12463, 12479, 12495, 12511, 12527, 12543, 12559, 12575, 12591, 12607, 12623, 12639, 12655, 12671, 12687, 12703, 12719, 12735, 12751, 12767, 12783, 12799, 12815, 12831, 12847, 12863, 12879, 12895, 12911, 12927, 12943, 12959, 12975, 12991, 13007, 13023, 13039, 13055, 13071, 13087, 13103, 13119, 13135, 13151, 13167, 13183, 13199, 13215, 13231, 13247, 13263, 13279, 13295, 13311, 13327, 13343, 13359, 13375, 13391, 13407, 13423, 13439, 13455, 13471, 13487, 13503, 13519, 13535, 13551, 13567, 13583, 13599, 13615, 13631, 13647, 13663, 13679, 13695, 13711, 13727, 13743, 13759, 13775, 13791, 13807, 13823, 13839, 13855, 13871, 13887, 13903, 13919, 13935, 13951, 13967, 13983, 13999, 14015, 14031, 14047, 14063, 14079, 14095, 14111, 14127, 14143, 14159, 14175, 14191, 14207, 14223, 14239, 14255, 14271, 14287, 14303, 14319, 14335, 14351, 14367, 14383, 14399, 14415, 14431, 14447, 14463, 14479, 14495, 14511, 14527, 14543, 14559, 14575, 14591, 14607, 14623, 14639, 14655, 14671, 14687, 14703, 14719, 14735, 14751, 14767, 14783, 14799, 14815, 14831, 14847, 14863, 14879, 14895, 14911, 14927, 14943, 14959, 14975, 14991, 15007, 15023, 15039, 15055, 15071, 15087, 15103, 15119, 15135, 15151, 15167, 15183, 15199, 15215, 15231, 15247, 15263, 15279, 15295, 15311, 15327, 15343, 15359, 15375, 15391, 15407, 15423, 15439, 15455, 15471, 15487, 15503, 15519, 15535, 15551, 15567, 15583, 15599, 15615, 15631, 15647, 15663, 15679, 15695, 15711, 15727, 15743, 15759, 15775, 15791, 15807, 15823, 15839, 15855, 15871, 15887, 15903, 15919, 15935, 15951, 15967, 15983, 15999, 16015, 16031, 16047, 16063, 16079, 16095, 16111, 16127, 16143, 16159, 16175, 16191, 16207, 16223, 16239, 16255, 16271, 16287, 16303, 16319, 16335, 16351, 16367, 16383, 16399, 16415, 16431, 16447, 16463, 16479, 16495, 16511, 16527, 16543, 16559, 16575, 16591, 16607, 16623, 16639, 16655, 16671, 16687, 16703, 16719, 16735, 16751, 16767, 16783, 16799, 16815, 16831, 16847, 16863, 16879, 16895, 16911, 16927, 16943, 16959, 16975, 16991, 17007, 17023, 17039, 17055, 17071, 17087, 17103, 17119, 17135, 17151, 17167, 17183, 17199, 17215, 17231, 17247, 17263, 17279, 17295, 17311, 17327, 17343, 17359, 17375, 17391, 17407, 17423, 17439, 17455, 17471, 17487, 17503, 17519, 17535, 17551, 17567, 17583, 17599, 17615, 17631, 17647, 17663, 17679, 17695, 17711, 17727, 17743, 17759, 17775, 17791, 17807, 17823, 17839, 17855, 17871, 17887, 17903, 17919, 17935, 17951, 17967, 17983, 17999, 18015, 18031, 18047, 18063, 18079, 18095, 18111, 18127, 18143, 18159, 18175, 18191, 18207, 18223, 18239, 18255, 18271, 18287, 18303, 18319, 18335, 18351, 18367, 18383, 18399, 18415, 18431, 18447, 18463, 18479, 18495, 18511, 18527, 18543, 18559, 18575, 18591, 18607, 18623, 18639, 18655, 18671, 18687, 18703, 18719, 18735, 18751, 18767, 18783, 18799, 18815, 18831, 18847, 18863, 18879, 18895, 18911, 18927, 18943, 18959, 18975, 18991, 19007, 19023, 19039, 19055, 19071, 19087, 19103, 19119, 19135, 19151, 19167, 19183, 19199, 19215, 19231, 19247, 19263, 19279, 19295, 19311, 19327, 19343, 19359, 19375, 19391, 19407, 19423, 19439, 19455, 19471, 19487, 19503, 19519, 19535, 19551, 19567, 19583, 19599, 19615, 19631, 19647, 19663, 19679, 19695, 19711, 19727, 19743, 19759, 19775, 19791, 19807, 19823, 19839, 19855, 19871, 19887, 19903, 19919, 19935, 19951, 19967, 19983, 19999, 20015, 20031, 20047, 20063, 20079, 20095, 20111, 20127, 20143, 20159, 20175, 20191, 20207, 20223, 20239, 20255, 20271, 20287, 20303, 20319, 20335, 20351, 20367, 20383, 20399, 20415, 20431, 20447, 20463, 20479, 20495, 20511, 20527, 20543, 20559, 20575, 20591, 20607, 20623, 20639, 20655, 20671, 20687, 20703, 20719, 20735, 20751, 20767, 20783, 20799, 20815, 20831, 20847, 20863, 20879, 20895, 20911, 20927, 20943, 20959, 20975, 20991, 21007, 21023, 21039, 21055, 21071, 21087, 21103, 21119, 21135, 21151, 21167, 21183, 21199, 21215, 21231, 21247, 21263, 21279, 21295, 21311, 21327, 21343, 21359, 21375, 21391, 21407, 21423, 21439, 21455, 21471, 21487, 21503, 21519, 21535, 21551, 21567, 21583, 21599, 21615, 21631, 21647, 21663, 21679, 21695, 21711, 21727, 21743, 21759, 21775, 21791, 21807, 21823, 21839, 21855, 21871, 21887, 21903, 21919, 21935, 21951, 21967, 21983, 21999, 22015, 22031, 22047, 22063, 22079, 22095, 22111, 22127, 22143, 22159, 22175, 22191, 22207, 22223, 22239, 22255, 22271, 22287, 22303, 22319, 22335, 22351, 22367, 22383, 22399, 22415, 22431, 22447, 22463, 22479, 22495, 22511, 22527, 22543, 22559, 22575, 22591, 22607, 22623, 22639, 22655, 22671, 22687, 22703, 22719, 22735, 22751, 22767, 22783, 22799, 22815, 22831, 22847, 22863, 22879, 22895, 22911, 22927, 22943, 22959, 22975, 22991, 23007, 23023, 23039, 23055, 23071, 23087, 23103, 23119, 23135, 23151, 23167, 23183, 23199, 23215, 23231, 23247, 23263, 23279, 23295, 23311, 23327, 23343, 23359, 23375, 23391, 23407, 23423, 23439, 23455, 23471, 23487, 23503, 23519, 23535, 23551, 23567, 23583, 23599, 23615, 23631, 23647, 23663, 23679, 23695, 23711, 23727, 23743, 23759, 23775, 23791, 23807, 23823, 23839, 23855, 23871, 23887, 23903, 23919, 23935, 23951, 23967, 23983, 23999, 24015, 24031, 24047, 24063, 24079, 24095, 24111, 24127, 24143, 24159, 24175, 24191, 24207, 24223, 24239, 24255, 24271, 24287, 24303, 24319, 24335, 24351, 24367, 24383, 24399, 24415, 24431, 24447, 24463, 24479, 24495, 24511, 24527, 24543, 24559, 24575, 24591, 24607, 24623, 24639, 24655, 24671, 24687, 24703, 24719, 24735, 24751, 24767, 24783, 24799, 24815, 24831, 24847, 24863, 24879, 24895, 24911, 24927, 24943, 24959, 24975, 24991, 25007, 25023, 25039, 25055, 25071, 25087, 25103, 25119, 25135, 25151, 25167, 25183, 25199, 25215, 25231, 25247, 25263, 25279, 25295, 25311, 25327, 25343, 25359, 25375, 25391, 25407, 25423, 25439, 25455, 25471, 25487, 25503, 25519, 25535, 25551, 25567, 25583, 25599, 25615, 25631, 25647, 25663, 25679, 25695, 25711, 25727, 25743, 25759, 25775, 25791, 25807, 25823, 25839, 25855, 25871, 25887, 25903, 25919, 25935, 25951, 25967, 25983, 25999, 26015, 26031, 26047, 26063, 26079, 26095, 26111, 26127, 26143, 26159, 26175, 26191, 26207, 26223, 26239, 26255, 26271, 26287, 26303, 26319, 26335, 26351, 26367, 26383, 26399, 26415, 26431, 26447, 26463, 26479, 26495, 26511, 26527, 26543, 26559, 26575, 26591, 26607, 26623, 26639, 26655, 26671, 26687, 26703, 26719, 26735, 26751, 26767, 26783, 26799, 26815, 26831, 26847, 26863, 26879, 26895, 26911, 26927, 26943, 26959, 26975, 26991, 27007, 27023, 27039, 27055, 27071, 27087, 27103, 27119, 27135, 27151, 27167, 27183, 27199, 27215, 27231, 27247, 27263, 27279, 27295, 27311, 27327, 27343, 27359, 27375, 27391, 27407, 27423, 27439, 27455, 27471, 27487, 27503, 27519, 27535, 27551, 27567, 27583, 27599, 27615, 27631, 27647, 27663, 27679, 27695, 27711, 27727, 27743, 27759, 27775, 27791, 27807, 27823, 27839, 27855, 27871, 27887, 27903, 27919, 27935, 27951, 27967, 27983, 27999, 28015, 28031, 28047, 28063, 28079, 28095, 28111, 28127, 28143, 28159, 28175, 28191, 28207, 28223, 28239, 28255, 28271, 28287, 28303, 28319, 28335, 28351, 28367, 28383, 28399, 28415, 28431, 28447, 28463, 28479, 28495, 28511, 28527, 28543, 28559, 28575, 28591, 28607, 28623, 28639, 28655, 28671, 28687, 28703, 28719, 28735, 28751, 28767, 28783, 28799, 28815, 28831, 28847, 28863, 28879, 28895, 28911, 28927, 28943, 28959, 28975, 28991, 29007, 29023, 29039, 29055, 29071, 29087, 29103, 29119, 29135, 29151, 29167,



[Click to download full resolution via product page](#)

Caption: Competitive fragmentation pathways of deprotonated sucrose monocarboxylate (). The red path (Decarboxylation) is unique to sucrose acids.

Experimental Protocol: Self-Validating Workflow

This protocol uses HILIC-MS/MS (Hydrophilic Interaction Liquid Chromatography), which is superior to C18 for retaining polar sugar acids.

Step 1: Sample Preparation

- Extraction: Dissolve 1 mg of sucrose acid sample in 1 mL of 50:50 Acetonitrile:Water ().

- Add Internal Standard: Spike with

-labeled sucrose or a structural analog (e.g., lactobionic acid) to a final concentration of 5 μM .
- Filtration: Filter through a 0.22 μm PTFE membrane to remove particulates.

Step 2: LC-MS Configuration

Parameter	Setting	Rationale
Column	Amide-HILIC (e.g., TSKgel Amide-80)	Retains highly polar acids that elute in void volume on C18.
Mobile Phase A	10 mM Ammonium Acetate (pH 9.0)	High pH ensures full deprotonation of carboxylic acids.
Mobile Phase B	Acetonitrile	Organic modifier for HILIC separation.
Flow Rate	0.3 mL/min	Optimal for ESI desolvation.
Ion Source	ESI Negative Mode	Selectively targets acidic species ().
Collision Energy	Stepped NCE (20, 35, 50 eV)	Captures both fragile glycosidic breaks and tough cross-ring ions.

Step 3: Data Validation (The "Self-Check")

- Check 1: Do you see

(Mono) or

(Di)? If only

(Sucrose), oxidation failed.
- Check 2: Apply 35 eV collision energy. Does a peak at

appear?

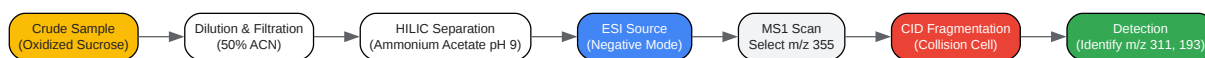
- Yes: Confirms carboxylic acid presence ().
- No: The compound may be an aldehyde or neutral isomer.

Quantitative Data: Diagnostic Ion Table

Use this table to interpret your MS/MS spectra. Relative abundances are approximate for standard Quadrupole-Time of Flight (Q-TOF) instruments.

Ion ID	m/z (Mono)	m/z (Di)	Relative Abundance	Structural Assignment
Precursor	355.08	369.06	100% (Base)	(Deprotonated Molecule)
Decarboxylated	311.09	325.07	40-60%	(Diagnostic)
Dehydrated	337.07	351.05	20-30%	
Glycosidic A	193.03	207.01	70-90%	Glucuronate moiety ()
Glycosidic B	161.04	161.04	10-20%	Anhydro-fructose/glucose fragment
Secondary	175.02	189.00	30-50%	Lactone formation form Glycosidic A

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Step-by-step analytical workflow for isolating and characterizing sucrose acids.

References

- Badu-Tawiah, A. et al. (2025).[1] Liquid chromatography-mass spectrometry approach for characterizing sucrose isomers in complex mono-floral honey. Analytical and Bioanalytical Chemistry. [Link](#)
- Bythell, B. J. et al. (2018).[2] Sequence Ion Structures and Dissociation Chemistry of Deprotonated Sucrose Anions. Journal of the American Society for Mass Spectrometry. [Link](#)
- Zhang, Y. et al. (2022). Structural Analysis of Oxidized Sucrose and Its Application as a Crease-Resistant Crosslinking Agent. Polymers (Basel). [Link](#)
- Isogai, A. et al. (2011). TEMPO-oxidized cellulose nanofibers. Nanoscale. [Link](#)
- Domon, B., & Costello, C. E. (1988). A systematic nomenclature for carbohydrate fragmentations in FAB-MS/MS spectra of glycoconjugates. Glycoconjugate Journal. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Liquid chromatography-mass spectrometry approach for characterizing sucrose isomers in complex mono-floral honey - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Sequence Ion Structures and Dissociation Chemistry of Deprotonated Sucrose Anions - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Publish Comparison Guide: Mass Spectrometry Fragmentation of Sucrose Acids]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141753/docs#publish-comparison-guide-mass-spectrometry-fragmentation-of-sucrose-acids\]](https://www.benchchem.com/product/b1141753/docs#publish-comparison-guide-mass-spectrometry-fragmentation-of-sucrose-acids)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)